

# Strategic Sourcing and Validation Guide: 7-Chloro-4-fluoro-1H-indole

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: 7-chloro-4-fluoro-1H-indole

CAS No.: 1000341-60-5

Cat. No.: B1648285

Get Quote

## Executive Summary

**7-Chloro-4-fluoro-1H-indole** (CAS: 1000341-60-5) is a high-value pharmacophore used primarily in the development of kinase inhibitors and serotonin receptor modulators. Unlike commodity indoles, this specific isomer presents significant sourcing challenges due to the electronic incompatibility of the 4-fluoro and 7-chloro substituents during standard cyclization reactions (e.g., Fischer Indole Synthesis).

This guide provides a technical roadmap for sourcing this compound with "Research Grade" integrity. It moves beyond simple catalog searching to address the critical risks of regioisomeric impurities and supply chain volatility.<sup>[1]</sup>

## Technical Profile & Identity

Before engaging suppliers, the chemical identity must be unequivocally established to prevent the procurement of "near-miss" isomers (e.g., 4-chloro-7-fluoroindole).

Parameter	Specification	Technical Note
Chemical Name	7-Chloro-4-fluoro-1H-indole	The positions of Cl and F are critical for SAR (Structure-Activity Relationship).[2]
CAS Number	1000341-60-5	Caution:[1][3] Some vendors may mislabel the 4-chloro-7-fluoro isomer (CAS 126811-29-8) due to indexing errors.
Molecular Formula	C <sub>8</sub> H <sub>5</sub> ClFN	MW: 169.58 g/mol
Purity Requirement	≥ 97.0% (HPLC)	Lower purity often indicates inseparable regioisomers.[1]
Appearance	Off-white to light brown solid	Dark brown/black indicates oxidation (indole instability).[1]

## Market Analysis: The Availability Paradox

The availability of **7-chloro-4-fluoro-1H-indole** is constrained by its synthetic complexity.

## Synthesis Challenges (The "Why" of Scarcity)

The introduction of fluorine at the C4 position is electronically disfavored in many standard routes.[1]

- Fischer Indole Synthesis: Using 2-chloro-5-fluorophenylhydrazine often yields a mixture of the 4-fluoro and 6-fluoro isomers, which are difficult to separate by standard flash chromatography.
- Bartoli Indole Synthesis: Requires ortho-substituted nitrobenzenes.[1] The specific precursor (2-nitro-3-chloro-6-fluorotoluene) is itself a rare building block, driving up the cost.

## Supplier Landscape

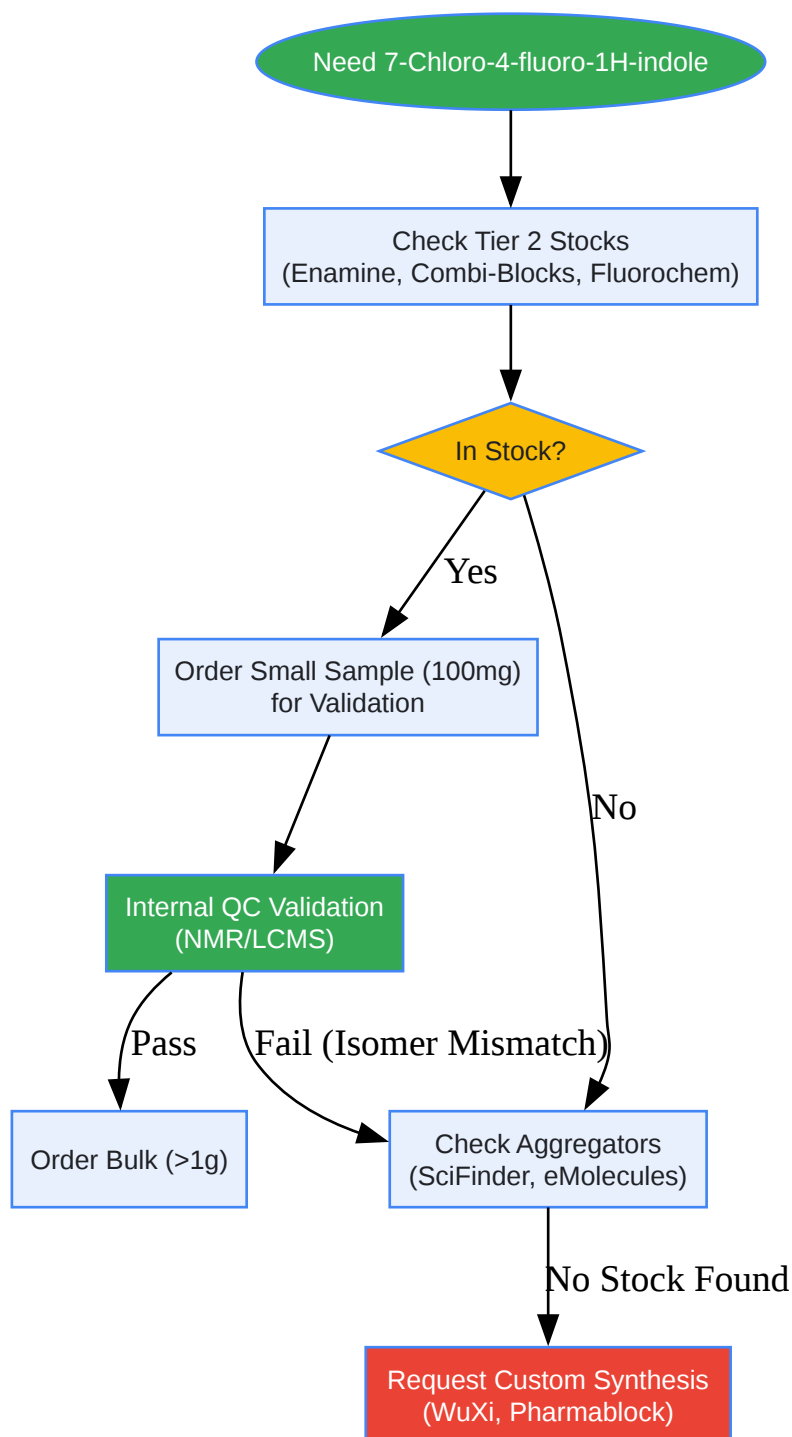
Availability is tiered based on stock reliability and synthesis capability.[1]

- Tier 1 (Global Aggregators): Companies like Sigma-Aldrich (MilliporeSigma) and Fisher Scientific typically do not manufacture this in-house.[1] They act as re-sellers, often with lead times of 2-4 weeks.
- Tier 2 (Building Block Specialists): This is your primary source.[1]
  - Enamine: Likely holds the largest stock or "REAL" (readily accessible) inventory due to their focus on halo-indoles.[1]
  - Combi-Blocks: High probability of stock in San Diego, CA.[1][4] excellent for rapid US delivery.
  - Fluorochem (UK): Strong specialist in fluorinated heterocycles.[1]
- Tier 3 (Boutique/Custom): Used when Tier 2 is out of stock.[1] High cost, long lead time (synthesis on demand).[1]

## Procurement Strategy: A Self-Validating Protocol

Do not rely solely on the Certificate of Analysis (CoA) provided by the vendor.[1] The risk of isomeric impurity is too high.[1] Follow this autonomous decision workflow.

## Sourcing Decision Tree



[Click to download full resolution via product page](#)

Figure 1: Strategic sourcing workflow emphasizing validation before bulk purchase.

## Quality Control & Validation (The "Trust" Pillar)

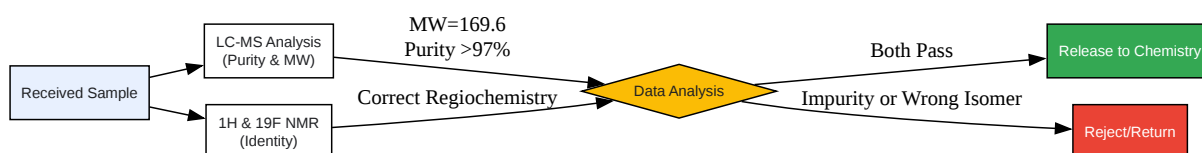
As a scientist, you must verify the regiochemistry. A simple proton NMR ( $^1\text{H-NMR}$ ) is often insufficient for non-experts to distinguish the 4-fluoro from the 6-fluoro isomer without careful coupling constant analysis.

## The "Fingerprint" Check ( $^{19}\text{F-NMR}$ )

Fluorine NMR is the most robust diagnostic tool here.[1]

- Protocol: Dissolve ~5mg in DMSO- $d_6$ .
- Expected Signal: A single fluorine peak.[1]
- Coupling Verification:
  - 4-Fluoro: The fluorine atom is spatially close to the C3-H (indole proton).[1] Expect a through-space coupling (NOE) or a specific J-coupling pattern.
  - $^{13}\text{C-NMR}$ : Look for the C-F coupling constants. The C4 carbon will appear as a doublet with a large (~240-250 Hz).[1] The C3 carbon will show a specific coupling (~10-15 Hz) if the fluorine is at position 4.[1]

## QC Workflow Diagram



[Click to download full resolution via product page](#)

Figure 2: Mandatory Quality Control workflow to ensure research-grade integrity.

## Handling and Stability

Indoles, particularly electron-deficient ones, are prone to oxidation.

- Storage: Store at -20°C under an inert atmosphere (Argon/Nitrogen).
- Light Sensitivity: Protect from light.[1] Halogenated indoles can undergo photodehalogenation over time.[1]
- Solution Stability: Unstable in acidic solutions for prolonged periods; prepare analytical samples immediately before use.[1]

## References

- Chemical Identity & CAS Verification
  - Source: Reagentia Catalog Entry for **7-Chloro-4-fluoro-1H-indole**. [3]
  - URL: [Link] (Verified CAS: 1000341-60-5). [1]
- Synthesis of Fluoroindoles (Methodology Grounding): Source: "Overcoming challenges in the synthesis of 4-fluoroindoles." BenchChem Technical Guide.
- Supplier Reliability (Tier 2 Validation)
- Enamine Building Blocks (REAL Database): Source: EnamineStore - Haloindoles Collection.

### *Need Custom Synthesis?*

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. [chem.washington.edu](http://chem.washington.edu) [[chem.washington.edu](http://chem.washington.edu)]
- 2. [tsijournals.com](http://tsijournals.com) [[tsijournals.com](http://tsijournals.com)]
- 3. 7-Chloro-4-fluoro-1H-indole (1 x 100 mg) | Reagentia [[reagentia.eu](http://reagentia.eu)]
- 4. [echemi.com](http://echemi.com) [[echemi.com](http://echemi.com)]
- To cite this document: BenchChem. [Strategic Sourcing and Validation Guide: 7-Chloro-4-fluoro-1H-indole]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b1648285/docs#strategic-sourcing-and-validation-guide-7-chloro-4-fluoro-1h-indole\]](https://www.benchchem.com/product/b1648285/docs#strategic-sourcing-and-validation-guide-7-chloro-4-fluoro-1h-indole)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)